

Personal protective equipment for handling 3-Hydroxykynurenine-O-beta-glucoside

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Compound of Interest

Compound Name: 3-Hydroxykynurenine-O-beta-glucoside

Cat. No.: B1140223

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Essential Safety and Handling of 3-Hydroxykynurenine-O-beta-glucoside

Researchers and laboratory personnel must exercise caution when handling **3-Hydroxykynurenine-O-beta-glucoside**. Although a specific Safety Data Sheet (SDS) for this compound is not readily available, the SDS for the parent compound, 3-Hydroxy-DL-kynurenine, indicates that it should be treated as a hazardous substance.^[1] The following guidelines, based on the safety information for 3-Hydroxy-DL-kynurenine, provide essential procedures for safe handling, use, and disposal.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE when working with **3-Hydroxykynurenine-O-beta-glucoside**.

PPE Category	Item	Specification
Eye Protection	Safety Glasses	Must be worn at all times. Use of safety goggles is recommended when there is a risk of splashing.
Hand Protection	Gloves	Wear suitable protective gloves.
Respiratory Protection	Dust Mask	Use a dust mask (type N95 or equivalent) if handling the powder form and ventilation is inadequate. [2]
Body Protection	Lab Coat	A standard laboratory coat should be worn to protect clothing.

Health and Safety Hazards

3-Hydroxy-DL-kynurenine is classified as a hazardous substance with the following risk statements:

- H315: Causes skin irritation.[\[2\]](#)[\[3\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)[\[3\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)[\[3\]](#)

Safe Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[4\]](#)
- Do not ingest or inhale.[\[1\]](#)
- Ensure adequate ventilation in the work area.[\[4\]](#)

- Wash hands thoroughly after handling the compound.[1]
- Avoid generating dust when working with the solid form.[4]

Storage:

- Store in a well-ventilated place and keep the container tightly closed.[4]
- Store at a temperature of -20°C for long-term stability.[1]
- Keep out of reach of children.[4]

First Aid Measures

In case of exposure, follow these first aid procedures:

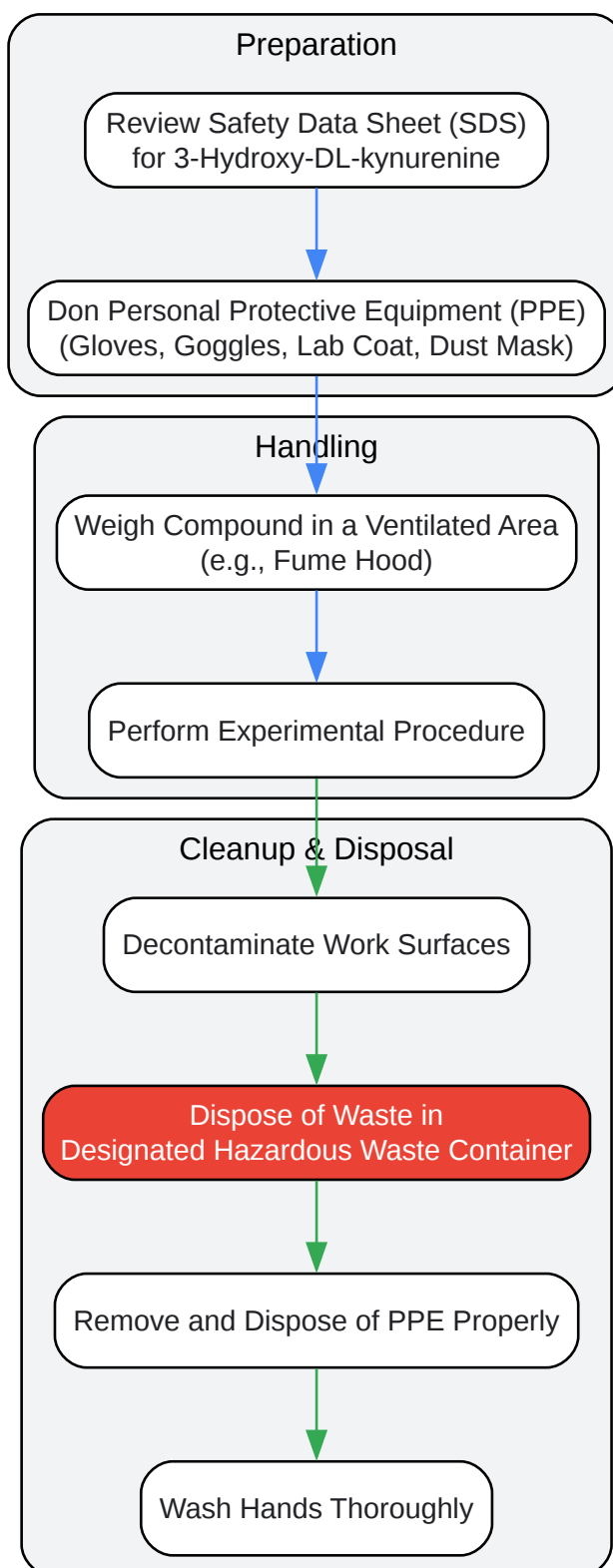
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[4]
- Skin Contact: Wash with plenty of water and soap. If skin irritation occurs, get medical advice.[4]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[4]
- Ingestion: Rinse mouth and call a poison center or doctor if you feel unwell.[4]

Disposal Plan

Contaminated materials and the compound itself should be disposed of as hazardous waste. Follow all federal, state, and local regulations for chemical waste disposal. Dispose of contents and container to an approved waste disposal plant.[4]

Experimental Workflow for Handling 3-Hydroxykynurenine-O-beta-glucoside

The following diagram outlines the standard operational workflow for safely handling **3-Hydroxykynurenine-O-beta-glucoside** in a laboratory setting.



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Caption: Workflow for Safe Handling of **3-Hydroxykynurenine-O-beta-glucoside**.

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